

# **Application Notes and Protocols for NSC2805 Cytotoxicity Assay in Cancer Cell Lines**

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Compound of Interest		
Compound Name:	NSC2805	
Cat. No.:	B1680210	Get Quote

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## Introduction

NSC2805 is a potent and specific small molecule inhibitor of the E3 ubiquitin ligase WWP2 (WW domain-containing E3 ubiquitin-protein ligase 2).[1][2] WWP2 has been identified as a key regulator of the tumor suppressor protein PTEN (Phosphatase and Tensin homolog).[3][4] By catalyzing the ubiquitination and subsequent proteasomal degradation of PTEN, WWP2 promotes the activation of the pro-survival PI3K/AKT signaling pathway, which is frequently dysregulated in many cancers. NSC2805, by inhibiting WWP2, is expected to stabilize PTEN levels, thereby suppressing the PI3K/AKT pathway and inducing cytotoxicity in cancer cells. These application notes provide a comprehensive overview and detailed protocols for assessing the cytotoxic effects of NSC2805 in cancer cell lines.

## **Mechanism of Action**

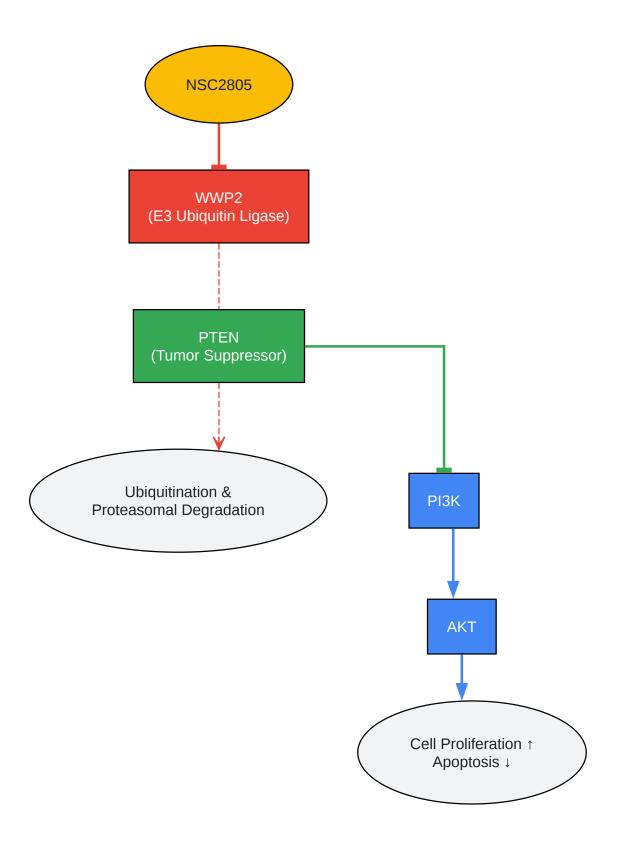
**NSC2805** exerts its anti-cancer effects by targeting the WWP2 E3 ubiquitin ligase. The primary mechanism involves the inhibition of WWP2's catalytic activity, which has an in vitro IC50 of 0.38 μΜ.[1][2] This inhibition prevents the polyubiquitination of the tumor suppressor PTEN. Consequently, PTEN is spared from proteasomal degradation, leading to its accumulation in the cell. Elevated PTEN levels counteract the activity of phosphoinositide 3-kinase (PI3K), leading to reduced phosphorylation of AKT. The downregulation of the PI3K/AKT signaling pathway ultimately results in the inhibition of cell proliferation and the induction of apoptosis in cancer cells.



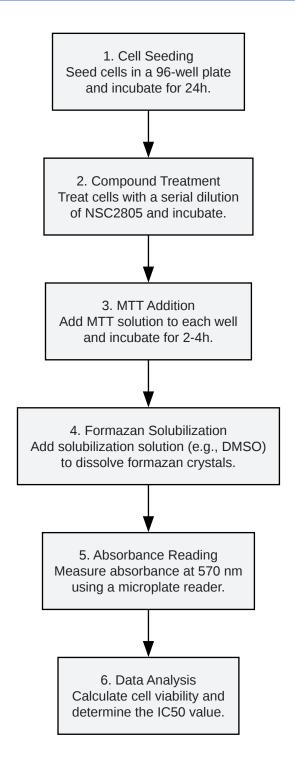


# **Signaling Pathway**









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